

Solubility and Stability of Cycluron in Aqueous Solutions: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycluron

Cat. No.: B1210594

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of the solubility and stability of the urea herbicide **Cycluron** in aqueous solutions. Due to its status as an obsolete herbicide, publicly available data is limited. Therefore, this guide also incorporates information on structurally similar phenylurea herbicides to provide a broader context for its potential behavior.

Core Properties of Cycluron

Cycluron, chemically known as 3-cyclooctyl-1,1-dimethylurea, is a solid, colorless, and odorless compound.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₂₂ N ₂ O	[1]
Molecular Weight	198.31 g/mol	[1]
Melting Point	138 °C	[1]
Water Solubility (20 °C)	1.1 - 1.2 g/L	[1]
Synonyms	OMU, N-cyclooctyl-N',N'-dimethylurea	[1]

Aqueous Solubility of Cycluron

The solubility of a substance in water is a critical parameter influencing its environmental fate and bioavailability.

Reported Solubility Data

The aqueous solubility of **Cycluron** has been reported at 20 °C. The available data are summarized in Table 2.

Temperature (°C)	Solubility (g/L)	Solubility (mg/L)	Molar Solubility (mol/L)
20	1.1 - 1.2	1100 - 1200	$\sim 5.5 \times 10^{-3}$ - 6.0×10^{-3}

Data sourced from PubChem.[1]

Factors Influencing Solubility

While specific data for **Cycluron** is unavailable, the solubility of urea-based compounds in aqueous solutions is generally influenced by temperature and pH.

- Temperature: The solubility of most solid organic compounds, including urea derivatives, tends to increase with rising temperature.[2][3][4]
- pH: The solubility of some urea herbicides, particularly sulfonylureas, can be significantly affected by the pH of the solution.[5][6][7] For many phenylurea herbicides, solubility can increase in more acidic or alkaline conditions compared to neutral pH, depending on the specific pKa of the compound.[6]

Stability of Cycluron in Aqueous Solutions

The stability of **Cycluron** in water is a key determinant of its persistence in the environment. The primary degradation pathways for urea herbicides in aqueous environments are hydrolysis and photolysis. Although it has been stated that **Cycluron** is stable, urea herbicides as a class are known to degrade under certain conditions.[1][8]

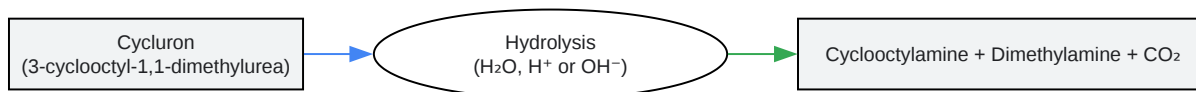
Hydrolysis

Hydrolysis is a chemical reaction in which a water molecule cleaves one or more chemical bonds. For phenylurea herbicides, the urea bridge is the primary site for hydrolytic attack.

While specific hydrolysis data for **Cycluron** is not available, studies on other urea herbicides like monuron indicate that hydrolysis is negligible in neutral solutions at room temperature but increases under more acidic or alkaline conditions and at elevated temperatures.[9] For instance, linuron is reported to be stable in neutral aqueous media.[8] The half-life of monolinuron in water has been determined to be 22 days.[10]

General Hydrolysis Pathway for Phenylurea Herbicides:

The hydrolysis of phenylurea herbicides typically involves the cleavage of the urea bond, leading to the formation of a substituted aniline and a derivative of carbamic acid, which can further decompose.



[Click to download full resolution via product page](#)

Caption: General hydrolysis pathway of **Cycluron**.

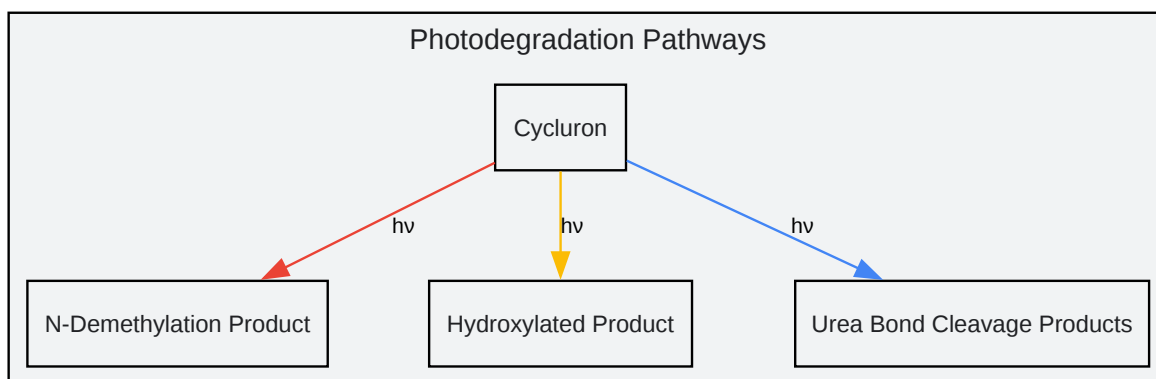
Photolysis

Photolysis is the degradation of a molecule by light. Phenylurea herbicides can undergo photodegradation in aqueous solutions when exposed to sunlight.

Specific photolysis data for **Cycluron** in water is not readily available. However, studies on the related compound diuron have shown that its photodegradation is influenced by pH.[11][12][13] The process can be complex, involving direct absorption of light by the herbicide or indirect photolysis mediated by other substances in the water.

Potential Photodegradation Pathways for **Cycluron**:

Based on studies of other phenylurea herbicides, potential photodegradation pathways for **Cycluron** could include N-demethylation, hydroxylation of the cyclooctyl ring, and cleavage of the urea linkage.



[Click to download full resolution via product page](#)

Caption: Potential photodegradation pathways for **Cycluron**.

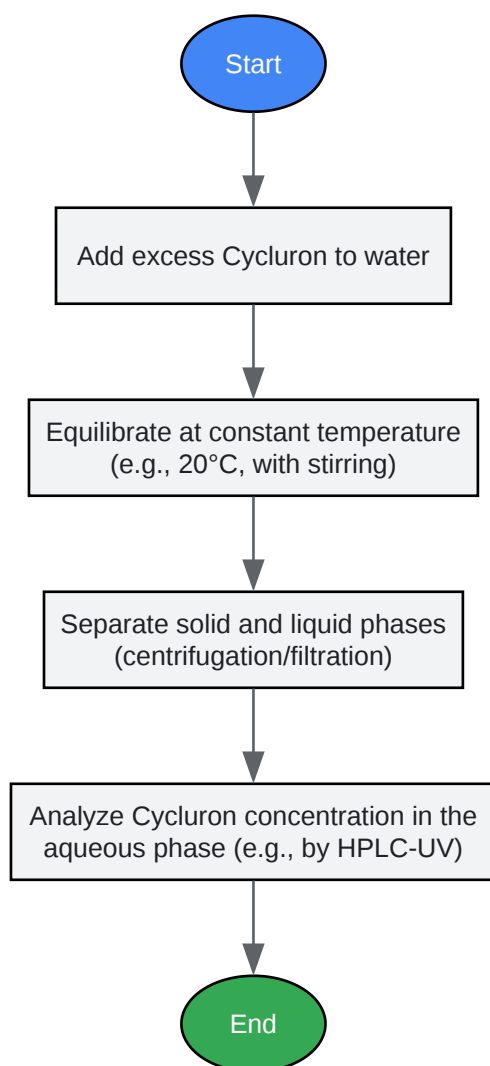
Experimental Protocols

Standardized methods are crucial for obtaining reliable and comparable data on the solubility and stability of chemical compounds. The following sections outline the principles of widely accepted experimental protocols.

Determination of Aqueous Solubility (OECD 105)

The OECD Guideline for the Testing of Chemicals, Test No. 105, describes two primary methods for determining water solubility: the Column Elution Method and the Flask Method.^[14]^[15]^[16]^[17]

Workflow for Solubility Determination (Flask Method):



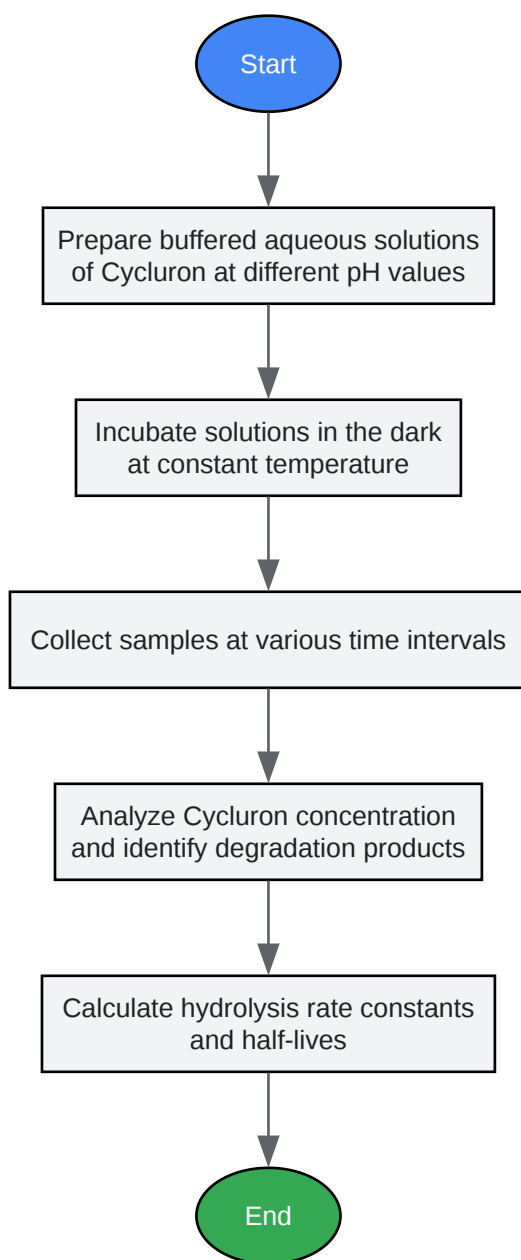
[Click to download full resolution via product page](#)

Caption: Workflow for the Flask Method (OECD 105).

Hydrolysis Study (OECD 111)

OECD Guideline 111 details a procedure for assessing the rate of hydrolysis of chemicals in water at different pH values (typically 4, 7, and 9) and temperatures.

Workflow for Hydrolysis Study:



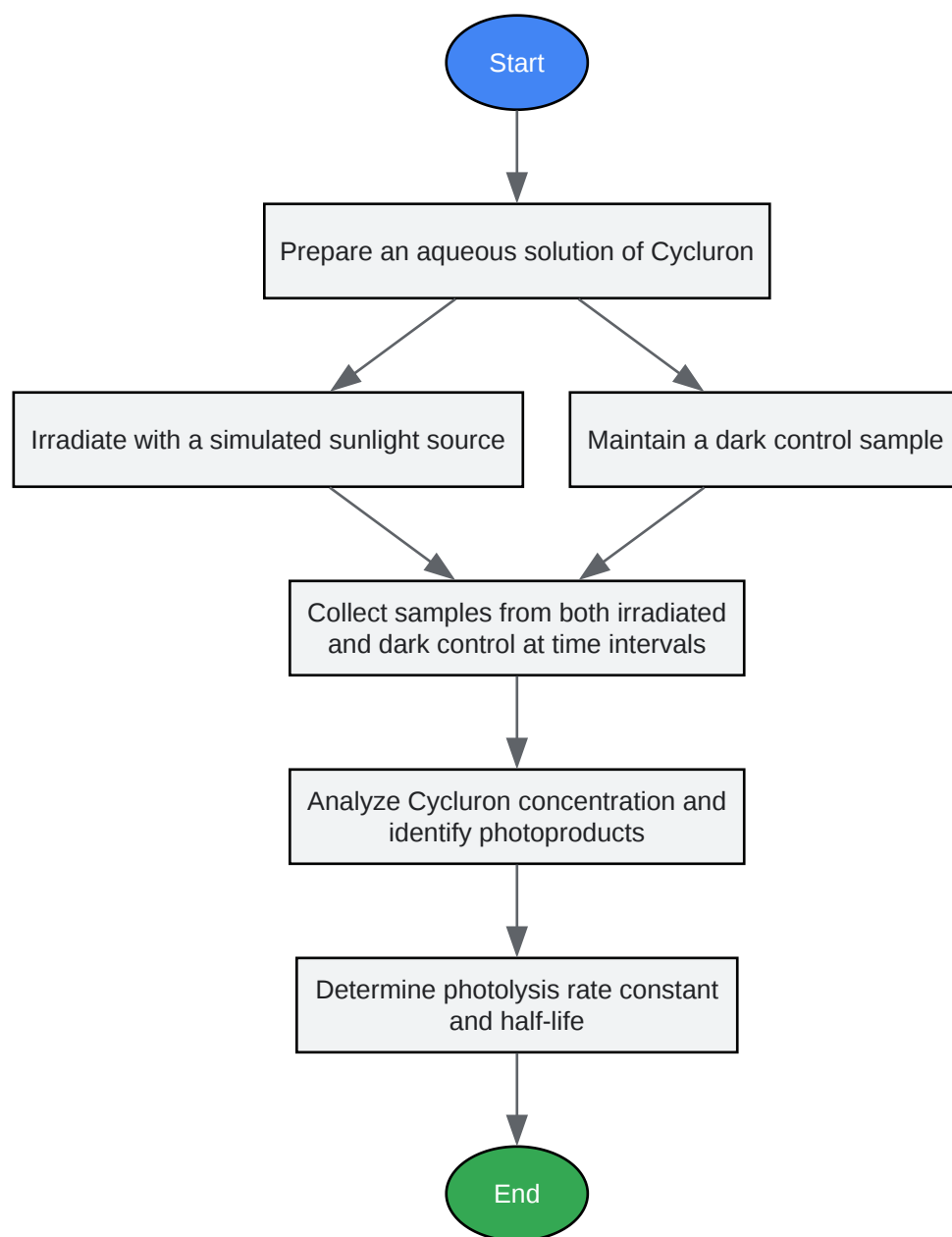
[Click to download full resolution via product page](#)

Caption: Workflow for a hydrolysis study (OECD 111).

Photolysis Study (OECD 316)

OECD Guideline 316 provides a framework for studying the photodegradation of chemicals in water using a light source that simulates natural sunlight.

Workflow for Photolysis Study:



[Click to download full resolution via product page](#)

Caption: Workflow for a photolysis study (OECD 316).

Analytical Methodology

High-Performance Liquid Chromatography (HPLC) coupled with a UV detector is a common and effective method for the quantitative analysis of phenylurea herbicides and their degradation products in aqueous samples.[18][19] For the identification of unknown degradation products, Mass Spectrometry (MS) is an indispensable tool.[20][21][22]

Conclusion

The aqueous solubility of **Cycluron** at ambient temperature is well-documented. However, there is a significant lack of quantitative data regarding its stability in aqueous solutions under various environmental conditions such as different pH levels, temperatures, and light exposure. Based on the behavior of structurally related phenylurea herbicides, it can be inferred that **Cycluron** likely undergoes hydrolysis and photolysis, with the rates of these degradation processes being dependent on environmental factors. To obtain a definitive understanding of **Cycluron**'s environmental fate, further experimental studies following standardized protocols, such as those provided by the OECD, are necessary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cycluron | C₁₁H₂₂N₂O | CID 16554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Solubility Of Urea Overview [jinjiangmelamine.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. northcentralfertility.com [northcentralfertility.com]
- 7. Effect of carrier pH on Accent activity | Integrated Crop Management [crops.extension.iastate.edu]
- 8. Linuron | C₉H₁₀Cl₂N₂O₂ | CID 9502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Monuron | C₉H₁₁ClN₂O | CID 8800 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Monolinuron | C₉H₁₁ClN₂O₂ | CID 15629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Photodegradation of the herbicide diuron in water under simulated sunlight [jstage.jst.go.jp]
- 12. Issue: Photodegradation of the herbicide diuron in water under simulated sunlight : Geochemical Journal [geochemical-journal.jp]

- 13. researchgate.net [researchgate.net]
- 14. filab.fr [filab.fr]
- 15. laboratuar.com [laboratuar.com]
- 16. oecd.org [oecd.org]
- 17. oecd.org [oecd.org]
- 18. Multiresidue HPLC methods for phenyl urea herbicides in water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Photocatalytic degradation of phenyl-urea herbicides chlortoluron and chloroxuron: characterization of the by-products by liquid chromatography coupled to electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. w3.ual.es [w3.ual.es]
- 22. Structural characterization of a degradation product of rocuronium using nanoelectrospray-high resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Solubility and Stability of Cycluron in Aqueous Solutions: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210594#solubility-and-stability-of-cycluron-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com